

"Antifungal agent 99" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 99

Cat. No.: B15562183

[Get Quote](#)

An In-depth Technical Guide to Succinate Dehydrogenase Inhibitors (SDHIs) as Antifungal Agents

Introduction

While the designation "**Antifungal agent 99**" does not correspond to a universally recognized specific compound, it has been associated with a class of molecules known as succinate dehydrogenase inhibitors (SDHIs). This guide provides a comprehensive technical overview of SDHI antifungals, a significant class of fungicides used in agriculture and with potential applications in medicine. SDHIs act by disrupting the fungal mitochondrial respiratory chain, a mode of action that has made them effective against a broad spectrum of fungal pathogens.[1][2][3] This document is intended for researchers, scientists, and drug development professionals, offering detailed insights into the chemical structure, properties, mechanism of action, and experimental evaluation of these compounds.





Chemical Structure and Properties of SDHI Antifungals

Succinate dehydrogenase inhibitors are characterized by a common structural motif that includes an aromatic or heterocyclic ring, an amide or ester linkage, and a lipophilic group.[3] This general structure allows for a high degree of variation, leading to the development of several generations of SDHI fungicides with differing spectrums of activity and physicochemical

properties. The core functionality of these molecules is their ability to bind to the ubiquinone-binding site (Q-site) of the succinate dehydrogenase enzyme complex.[1]

Most commercial SDHIs share a common structural feature of an amide group, which is considered a conservative pharmacophore for these inhibitors.[3] The general structure can be described as having three main parts: a protein affinity group, an amide bond linker, and a hydrophobic tail.[4]

Below is a table summarizing the chemical structures and key properties of representative SDHI fungicides.

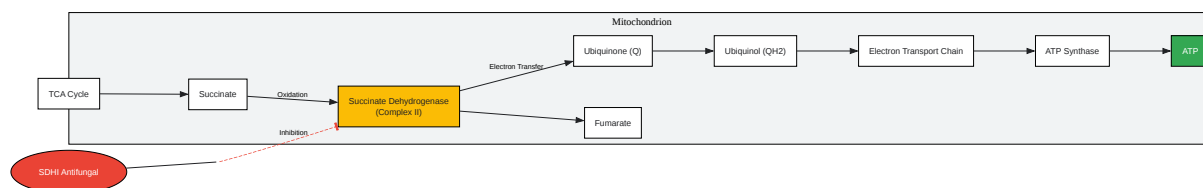
Compound	Chemical Structure	Molecular Formula	Molar Mass (g/mol)	General Properties
Boscalid	 alt text	C ₁₈ H ₁₂ Cl ₂ N ₂ O	343.21	A broad-spectrum fungicide used extensively in agriculture.[2]
Fluxapyroxad	 alt text	C ₁₈ H ₁₂ F ₅ N ₃ O	381.30	A newer generation SDHI with high efficacy against a wide range of fungal pathogens.[2]
Penthiopyrad	 alt text	C ₁₆ H ₁₅ Cl ₂ FN ₂ OS	389.28	Effective against various diseases in crops like cereals, fruits, and vegetables. [2]
Carboxin	 alt text	C ₁₂ H ₁₃ NO ₂ S	235.30	One of the first-generation SDHIs, primarily active against basidiomycete fungi.[2]

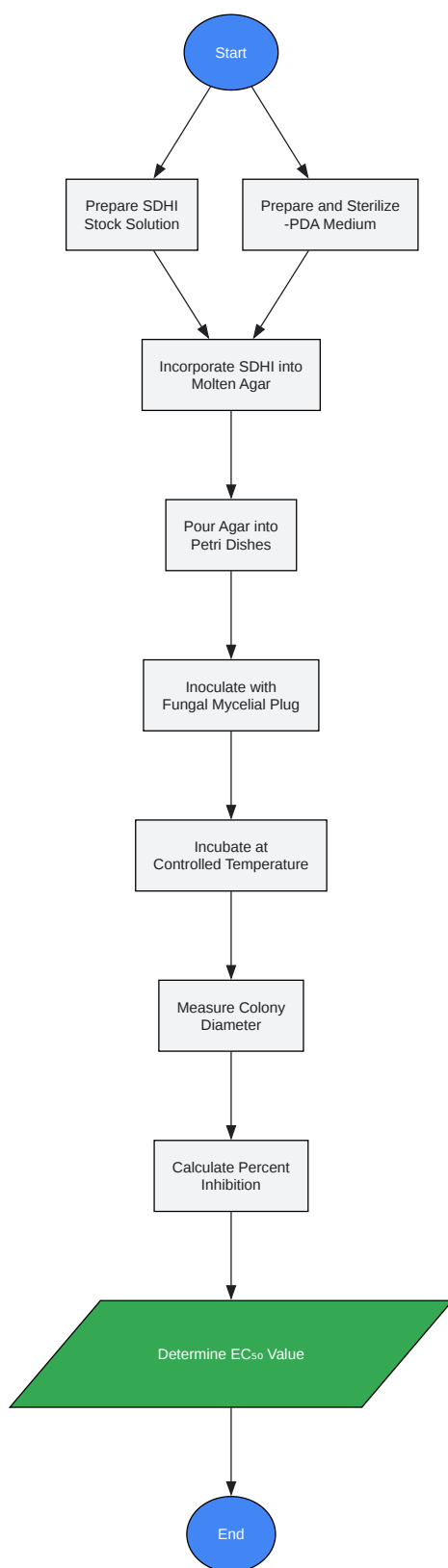
Mechanism of Action

SDHI fungicides exert their antifungal effect by inhibiting the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain.[1][3] This enzyme plays a crucial role in cellular respiration by catalyzing the oxidation of succinate to fumarate in the tricarboxylic acid (TCA) cycle and transferring electrons to ubiquinone in the electron transport chain.[3][5]

By binding to the ubiquinone-binding site of the SDH complex, SDHIs block the electron transfer from the iron-sulfur clusters to ubiquinone.[1][6] This interruption of the electron transport chain leads to a halt in ATP production, causing a rapid depletion of cellular energy and ultimately leading to fungal cell death.[5]

The following diagram illustrates the signaling pathway of SDHI antifungal agents.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. js.ugd.edu.mk [js.ugd.edu.mk]
- 2. nzpps.org [nzpps.org]
- 3. researchgate.net [researchgate.net]
- 4. One-Pot Synthesis of Chiral Succinate Dehydrogenase Inhibitors and Antifungal Activity Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery of succinate dehydrogenase candidate fungicides via lead optimization for effective resistance management of *Fusarium oxysporum* f. sp. *capsici* - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Resistance to the SDHI Fungicides Boscalid and Fluopyram in *Podosphaera xanthii* Populations from Commercial Cucurbit Fields in Spain - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Antifungal agent 99" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562183#antifungal-agent-99-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com